

# Phenyl Bromoacetate: A Comprehensive Technical Guide for Researchers

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## Compound of Interest

Compound Name: Phenyl Bromoacetate

Cat. No.: B105193

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An in-depth examination of the chemical structure, properties, synthesis, and applications of **Phenyl Bromoacetate**, a key intermediate in organic synthesis and drug development.

## Core Chemical Information

**Phenyl Bromoacetate** is an aromatic ester of significant interest to the scientific community, particularly in the fields of medicinal chemistry and materials science. It serves as a versatile building block for the synthesis of more complex molecules.

Chemical Structure:

The structure of **Phenyl Bromoacetate** consists of a phenyl group attached to the oxygen atom of an acetate group, with a bromine atom substituted on the alpha-carbon of the acetyl moiety.

Chemical Formula:  $C_8H_7BrO_2$

This formula indicates the presence of eight carbon atoms, seven hydrogen atoms, one bromine atom, and two oxygen atoms.

## Physicochemical and Spectroscopic Data

A summary of the key quantitative data for **Phenyl Bromoacetate** is provided in the table below, facilitating easy reference and comparison.

Property	Value
Molecular Weight	215.04 g/mol [1]
CAS Number	620-72-4[2]
Appearance	Colorless to slightly yellow transparent liquid or light yellow crystalline solid[2]
Melting Point	31-33 °C[2]
Boiling Point	134 °C at 15 mmHg[2]
Density	1.508 g/mL at 25 °C[2]
Solubility	Soluble in ethanol and ether; insoluble in water[2]
Refractive Index	1.559[2]
Flash Point	230 °F[2]
SMILES String	<chem>BrCC(=O)Oc1ccccc1</chem>
InChI Key	UEWYUCGVQMZMGY-UHFFFAOYSA-N

Spectroscopic data, including  $^1\text{H}$  NMR,  $^{13}\text{C}$  NMR, and FTIR, are available for **Phenyl Bromoacetate**, which are crucial for its characterization.[3]

## Synthesis of Phenyl Bromoacetate

The primary method for the synthesis of **Phenyl Bromoacetate** is the esterification of phenol with bromoacetyl bromide.[2] This reaction is a standard procedure in organic chemistry for forming esters from an alcohol (in this case, a phenol) and an acyl halide.

## Experimental Protocol: Esterification of Phenol

While a specific detailed protocol for the synthesis of **Phenyl Bromoacetate** was not found in the provided search results, a general procedure for the esterification of a phenol with an acyl halide can be outlined as follows. This protocol is based on standard organic chemistry principles.

#### Materials:

- Phenol
- Bromoacetyl bromide
- A suitable base (e.g., pyridine or triethylamine)
- Anhydrous aprotic solvent (e.g., dichloromethane or diethyl ether)
- Aqueous work-up solutions (e.g., dilute HCl, saturated  $\text{NaHCO}_3$ , brine)
- Drying agent (e.g., anhydrous  $\text{MgSO}_4$  or  $\text{Na}_2\text{SO}_4$ )

#### Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer and under an inert atmosphere (e.g., nitrogen or argon), dissolve phenol and a suitable base in an anhydrous aprotic solvent.
- **Addition of Acyl Halide:** Cool the solution in an ice bath. Slowly add bromoacetyl bromide to the stirred solution. The reaction is typically exothermic.
- **Reaction Monitoring:** Allow the reaction to warm to room temperature and stir for a designated period. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- **Work-up:** Once the reaction is complete, quench the reaction by adding water or a dilute acid solution. Transfer the mixture to a separatory funnel.
- **Extraction and Washing:** Extract the aqueous layer with an organic solvent. Combine the organic layers and wash sequentially with a dilute acid (to remove the base), a saturated solution of sodium bicarbonate (to remove any unreacted acidic components), and brine (to remove residual water).
- **Drying and Concentration:** Dry the organic layer over an anhydrous drying agent, filter, and concentrate the solvent under reduced pressure using a rotary evaporator.

- Purification: The crude product can be purified by techniques such as recrystallization or column chromatography to yield pure **Phenyl Bromoacetate**.

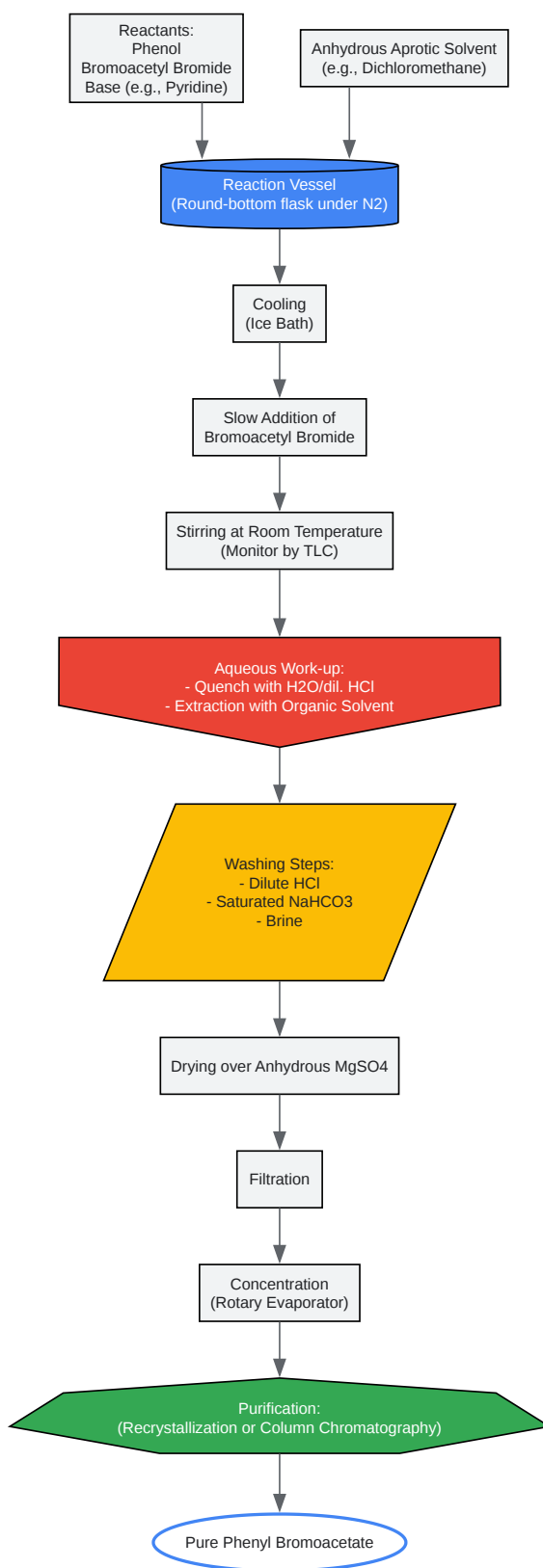
## Applications in Research and Development

**Phenyl Bromoacetate** is a valuable intermediate in various synthetic pathways, particularly in the development of pharmaceuticals.

- Synthesis of Cannabinoid CB1 Receptor Antagonists: It is used in the preparation of 1,2,3-triazole derivatives, which are being investigated as potential cannabinoid CB1 receptor antagonists.<sup>[2]</sup>
- Aldose Reductase Inhibitors: The compound is a key component in the synthesis of<sup>[2]</sup><sup>[4]</sup><sup>[5]</sup> triazino[4,3-a] benzimidazole acetic acid derivatives, which show potential as selective aldose reductase inhibitors.<sup>[2]</sup>
- Alkylation Reagent: Due to the presence of the reactive bromoacetyl group, it is employed as an alkylating agent in various organic reactions.
- Industrial Preservative: Beyond its role in research, **Phenyl Bromoacetate** also finds application as a preservative in industrial products such as paints and metal cutting fluids.<sup>[2]</sup>

## Visualizing the Synthesis Workflow

The following diagram illustrates the logical workflow for the synthesis of **Phenyl Bromoacetate** from phenol and bromoacetyl bromide.



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### Synthesis Workflow for **Phenyl Bromoacetate**

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